

Definitive Spectral Characterization: 4-Methyl-5-Octanol (Cruentol)

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Compound of Interest

Compound Name: 4-METHYL-5-OCTANOL

CAS No.: 59734-23-5

Cat. No.: B1606662

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Executive Summary

4-Methyl-5-octanol (IUPAC: 5-methyl-4-octanol), also known as Cruentol, is a critical aggregation pheromone for the palmetto weevil (*Rhynchophorus cruentatus*).^{[1][2][3]} Its biological activity is strictly governed by its stereochemistry, with the (4S,5S) isomer being the bioactive form.

For researchers and drug development professionals, distinguishing this specific isomer from its diastereomer (anti) and its structural isomers (e.g., 3-methyl-4-octanol, "Phoenicol") is a common analytical challenge. This guide provides the definitive ¹H and ¹³C NMR spectral data required to validate structural identity and diastereomeric purity.

Part 1: Chemical Identity & Structural Context

Property	Detail
Common Name	Cruentol
IUPAC Name	5-Methyloctan-4-ol
CAS Number	59734-23-5
Molecular Formula	C ₉ H ₂₀ O
Molecular Weight	144.25 g/mol
Chiral Centers	C4 (Hydroxyl), C5 (Methyl)
Bioactive Isomer	(4S,5S)-5-methyloctan-4-ol (syn-isomer)

Structural Isomerism Alert

In synthesis (e.g., Grignard addition of butylmagnesium bromide to 2-methylpentanal), a mixture of syn and anti diastereomers is formed. Furthermore, the structural isomer 3-methyl-4-octanol (Phoenicol) is often co-discussed in literature as it is the pheromone for a related weevil species (*R. phoenicis*).

Part 2: Experimental Protocol

Sample Preparation[1][5][7][8]

- Solvent: Deuterated Chloroform (

, 99.8% D) with 0.03% TMS v/v.
- Concentration: ~10-15 mg of analyte in 0.6 mL solvent.
- Temperature: 298 K (25°C).
- Instrument: Data below corresponds to 500 MHz (

H) and 125 MHz (

C) field strengths.

Synthesis Context for Spectral Interpretation

If synthesized via non-stereoselective reduction or Grignard addition, the product will exist as a mixture of diastereomers. The spectral data below highlights the signals for the diastereomeric mixture, allowing you to assess purity.

Part 3: Spectral Data

¹H NMR Spectral Data (500 MHz,)

The proton spectrum is characterized by the carbinol methine proton at ~3.5 ppm and the complex aliphatic region.

Shift (, ppm)	Multiplicity	Integration	Assignment	Diagnostic Notes
3.51 / 3.45	m	1H	H-4 (CH-OH)	Key Diagnostic: Distinct shifts for syn and anti diastereomers.
1.50	br s	1H	-OH	Exchangeable with . Shift varies with conc.
1.10 – 1.55	m	~9H	H-2, H-3, H-5, H-6, H-7	Overlapping methylene/methine envelope.
0.86 – 0.95	m	9H	H-1, H-8, 5-Me	Methyl triplets and doublets overlap here.

“

Analyst Insight: The splitting of the H-4 signal into two multiplets (centered at 3.51 and 3.45 ppm) is the primary indicator of a diastereomeric mixture. Pure (4S,5S)-cruentol will show only one of these multiplets (typically the syn signal).

C NMR Spectral Data (125 MHz,)

Carbon NMR provides the highest resolution for distinguishing diastereomers. The table below lists the chemical shifts observed for the diastereomeric mixture.

Carbon Position	Shift (, ppm) - Isomer A	Shift (, ppm) - Isomer B	Assignment
C-4	75.8	75.0	CH-OH (Carbinol)
C-5	38.6	38.0	CH-Me (Methine)
C-3	36.7	35.6	(Alpha to carbinol)
C-6	35.6	34.2	(Alpha to methyl branch)
C-2	20.5	20.4	
C-7	19.4	19.3	
5-Me	15.2	14.4	Methyl branch
C-1 / C-8	14.3, 13.6	14.2, 13.6	Terminal Methyls

“

Critical Check: If your spectrum shows single peaks at 75.8 and 38.6 ppm (or 75.0 and 38.0 ppm), you have a single diastereomer. If you see "doublets" at these positions, you have a mixture.

Part 4: Comparative Analysis & Decision Logic

Distinguishing Cruentol from Alternatives

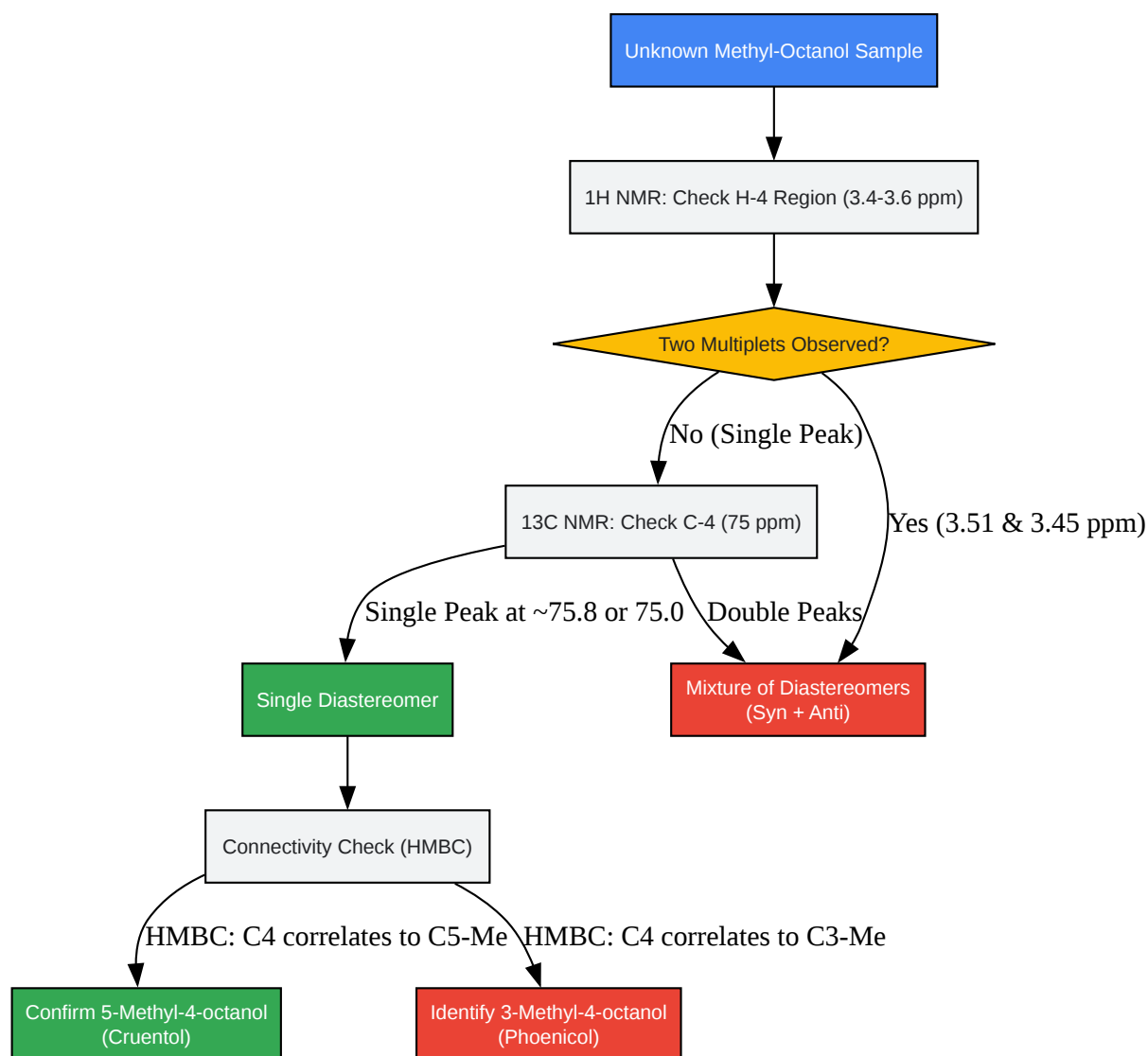
- Vs. 3-Methyl-4-octanol (Phoenicol):
 - Phoenicol: The methyl branch is at C3, adjacent to the alcohol at C4.[\[2\]](#)[\[4\]](#)
 - Cruentol: The methyl branch is at C5, adjacent to the alcohol at C4.[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Differentiation: In Cruentol, the carbinol carbon (C4) is flanked by a propyl group and a sec-butyl-like group. In Phoenicol, it is flanked by an ethyl group and a sec-pentyl-like group. The

C shift of the carbinol carbon and the splitting pattern of the methyls in

H NMR (COSY/HMBC recommended) confirm the connectivity.

- Vs. Diastereomers (Syn vs Anti):
 - Literature suggests the (4S,5S) bioactive isomer corresponds to the syn configuration.
 - The presence of dual peaks in the
- C spectrum (e.g.,
- ppm at C4) confirms a mixture.

Identification Workflow



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Figure 1: Decision tree for verifying the identity and purity of **4-methyl-5-octanol** using NMR data.

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